

# N-Isobutylformamide: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: **N-Isobutylformamide**

Cat. No.: **B3055034**

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This technical guide provides an in-depth analysis of the chemical and physical properties of **N-Isobutylformamide**, a versatile carboxamide compound. This document outlines its fundamental molecular characteristics and explores its application in synthetic chemistry, supported by relevant experimental context.

## Core Molecular Data

**N-Isobutylformamide** is a member of the formamide class of compounds, characterized by a formyl group attached to an isobutyl amine.<sup>[1]</sup> Its key quantitative properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C5H11NO	PubChem <sup>[1]</sup> , GSRS <sup>[2]</sup>
Molecular Weight	101.15 g/mol	PubChem <sup>[1]</sup> , GSRS <sup>[2]</sup> , Cheméo <sup>[3]</sup> , Benchchem <sup>[4]</sup>
IUPAC Name	N-(2-methylpropyl)formamide	PubChem <sup>[1]</sup>
CAS Number	6281-96-5	PubChem <sup>[1]</sup> , Benchchem <sup>[4]</sup>

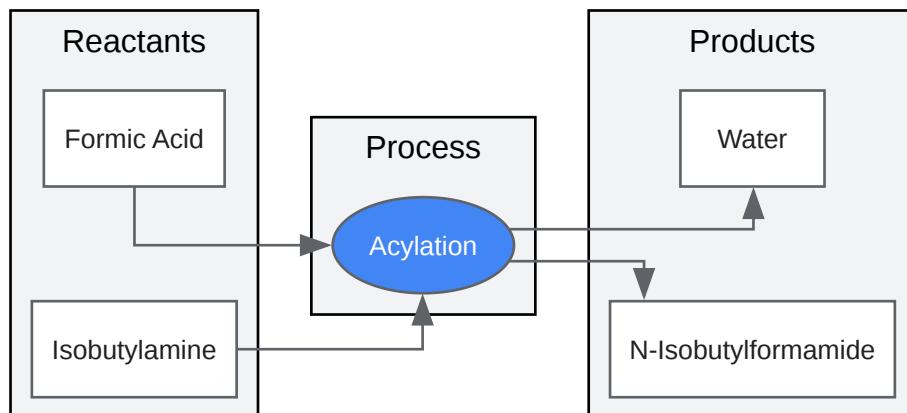
## Synthesis and Experimental Context

**N-Isobutylformamide** serves as a model substrate in various chemical transformations, particularly in the study of C(sp<sup>3</sup>)–H bond activation, a significant challenge in organic synthesis.<sup>[4]</sup> The synthesis of N-substituted formamides like **N-Isobutylformamide** is a fundamental process in organic chemistry, often serving as a method for introducing a protecting group for amines.

A common method for its synthesis is the acylation of isobutylamine with formic acid.<sup>[4]</sup> This reaction is a condensation process that results in the formation of a stable amide bond and a water molecule.<sup>[4]</sup>

## Logical Relationship: Synthesis of N-Isobutylformamide

The synthesis of **N-Isobutylformamide** from isobutylamine and formic acid can be represented as a straightforward logical flow.



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## References

- 1. N-Isobutylformamide | C5H11NO | CID 221387 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. N-Isobutylformamide (CAS 6281-96-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
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